

Technical Guide: Solubility Profile & Solvent Selection for 4-Nitro-3-hexanol

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Compound of Interest

Compound Name: 4-Nitro-3-hexanol

CAS No.: 5342-71-2

Cat. No.: B1614740

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Executive Summary

4-Nitro-3-hexanol (CAS: 5342-71-2) is a

-nitro alcohol intermediate, typically synthesized via the Henry (nitroaldol) reaction between propanal and 1-nitropropane. Its utility in drug development lies in its role as a precursor to

-amino alcohols and nitroalkenes—scaffolds frequently found in beta-blockers and protease inhibitors.

This guide provides a technical analysis of the solubility behavior of **4-Nitro-3-hexanol**. Unlike simple alcohols, the presence of a nitro group (

) adjacent to the hydroxyl group (

) creates a unique physicochemical push-pull effect. While the polar functionalities promote water solubility, the six-carbon alkyl chain imposes a lipophilic constraint, resulting in a compound that is sparingly soluble in water but highly soluble in polar organic solvents.

Part 1: Physicochemical Profile & Solubility

Mechanics

To predict and manipulate the solubility of **4-Nitro-3-hexanol**, one must understand the competition between its hydrophilic and lipophilic domains.

Molecular Architecture

The molecule consists of a lipophilic hexyl skeleton interrupted by two polar centers at C3 and C4.

- **Hydrophilic Domain:** The secondary hydroxyl group (H-bond donor/acceptor) and the nitro group (strong dipole, H-bond acceptor).
- **Lipophilic Domain:** The C1-C2 and C5-C6 ethyl tails flanking the core.

Key Solubility Descriptors

Parameter	Value (Approx.)	Implication
LogP (Octanol/Water)	-1.34	Moderately lipophilic. Prefers organic phase ().
Polar Surface Area (PSA)	-66 Å ²	Permeable, but sufficient polarity to hinder solubility in non-polar alkanes (e.g., Hexane).
Molecular Weight	147.17 g/mol	Small molecule, kinetics of dissolution are rapid.
pKa	-17 (-proton)	Non-ionizable at physiological pH; solubility is pH-independent unless in strong base.

Solvation Mechanics

- In Water (Dielectric

): The -OH and -NO

groups form hydrogen bonds with water. However, the entropic penalty of organizing water molecules around the hydrophobic C6 chain ("hydrophobic effect") dominates. Consequently, solubility is limited (estimated range: 1–10 g/L).

- In Polar Organics (e.g., Ethyl Acetate, DMSO): The solvent interacts favorably with both the alkyl chain (Van der Waals) and the polar core (Dipole-Dipole). This results in high solubility. [\[1\]](#)
- In Non-Polar Solvents (e.g., Hexane): While the alkyl chain is compatible, the high polarity of the nitro/hydroxyl core destabilizes the solution, leading to poor solubility or phase separation.

Part 2: Comparative Solubility Analysis

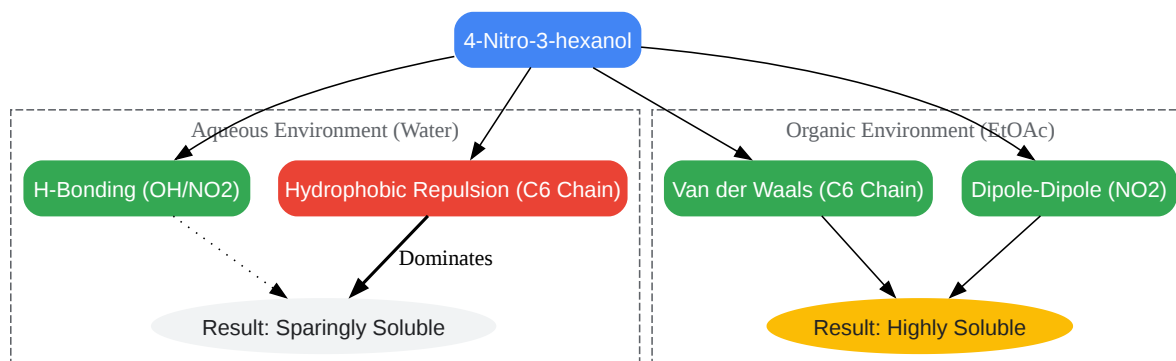
The following data summarizes the solvent compatibility for **4-Nitro-3-hexanol**, essential for designing extraction and purification protocols.

Table 1: Estimated Solubility Profile

Solvent Class	Representative Solvent	Solubility Status	Mechanistic Rationale
Aqueous	Water (pH 7)	Sparingly Soluble	Hydrophobic effect of C6 chain outweighs polar group solvation.
Polar Protic	Methanol, Ethanol	Miscible / High	"Like dissolves like"; strong H-bonding matches the solute's OH group.
Polar Aprotic	DMSO, DMF, Acetonitrile	High (>100 g/L)	Strong dipole interactions solvate the nitro group effectively.
Mod. Polar Aprotic	Ethyl Acetate (EtOAc), DCM	High (Preferred)	Optimal balance; solvates both the lipophilic chain and polar core.
Non-Polar	Hexane, Heptane	Low / Insoluble	Polarity mismatch; solute PSA (66 Å ²) is too high for stabilization.

Visualization: Solvation Interactions

The diagram below illustrates the competing forces determining solubility in aqueous vs. organic media.



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Figure 1: Mechanistic breakdown of solubility forces. In water, hydrophobic repulsion of the alkyl chain overrides H-bonding benefits.[2]

Part 3: Experimental Protocols

For precise solubility determination in drug formulation or process chemistry, generic estimates are insufficient. Use the following Thermodynamic Solubility Protocol (Shake-Flask Method).

Protocol: Saturation Shake-Flask Method

Objective: Determine equilibrium solubility (

) at 25°C.

Materials:

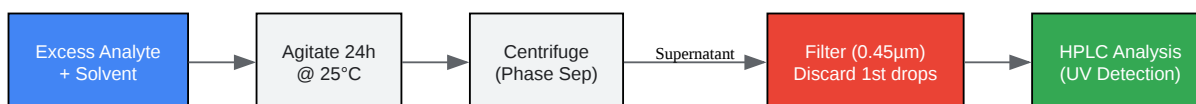
- 4-Nitro-3-hexanol (Analyte)[3][4][5][6][7]
- Solvent (Water, Buffer, or Organic)[8]
- 0.45 µm PTFE Syringe Filters (Nylon for water)

- HPLC with UV Detector (210 nm or 280 nm)

Workflow:

- Supersaturation: Add excess **4-Nitro-3-hexanol** to 5 mL of solvent in a glass vial until undissolved droplets/solid persist.
- Equilibration: Agitate at 25°C for 24 hours (orbital shaker at 200 rpm).
- Sedimentation: Allow phases to separate for 1 hour. Centrifuge if necessary (10,000 rpm, 5 min) to remove micro-emulsions.
- Sampling: Withdraw supernatant and filter through 0.45 µm membrane. Crucial: Discard the first 200 µL of filtrate to account for filter adsorption.
- Quantification: Dilute filtrate with mobile phase and analyze via HPLC. Calculate concentration using a calibration curve.

Visualization: Solubility Workflow



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Figure 2: Step-by-step workflow for thermodynamic solubility determination.

Part 4: Applications in Extraction & Synthesis

Understanding the solubility differential (LogP ~1.34) is critical for isolating **4-Nitro-3-hexanol** from reaction mixtures.

Henry Reaction Workup

In the synthesis (Propanal + 1-Nitropropane), the product is often contaminated with unreacted aldehyde and water-soluble base catalysts.

- Extraction Strategy: Use Ethyl Acetate (EtOAc) or Diethyl Ether.
- Logic: Since the compound is sparingly soluble in water but highly soluble in EtOAc, a biphasic extraction will efficiently partition the **4-Nitro-3-hexanol** into the organic layer, leaving salts and polar impurities in the aqueous phase.
- Washing: Wash the organic layer with brine. The high ionic strength of brine further decreases the water solubility of the nitro alcohol ("salting out"), maximizing recovery.

Chromatography[7]

- Normal Phase (Silica): Elute with Hexane:Ethyl Acetate mixtures. The polar OH/NO₂ groups will interact with silica, requiring a gradient (e.g., 10% 40% EtOAc) to elute.
- Reverse Phase (C18): Use Water:Methanol or Water:Acetonitrile. The C6 chain provides retention on the C18 column.

References

- PubChem. (n.d.). **4-Nitro-3-hexanol** Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- Luzzio, F. A. (2001). The Henry reaction: recent examples. *Tetrahedron*, 57(6), 915-945.
- OECD. (1995). Test No. 105: Water Solubility. OECD Guidelines for the Testing of Chemicals. (Standard protocol basis). Retrieved from [\[Link\]](#)

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Sources

- 1. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]

- [2. 3.2 Solubility – Introductory Organic Chemistry \[openoregon.pressbooks.pub\]](#)
- [3. Page loading... \[guidechem.com\]](#)
- [4. PubChemLite - 4-nitro-3-hexanol \(C6H13NO3\) \[pubchemlite.lcsb.uni.lu\]](#)
- [5. 4-NITRO-3-HEXANOL AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [6. 4-Nitro-3-hexanol | 5342-71-2 \[chemicalbook.com\]](#)
- [7. 4-NITRO-3-HEXANOL AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [8. Workup \[chem.rochester.edu\]](#)
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